

Comparative Crystallographic Analysis: 2-Methyl-4-Chloro-7-Ethoxyquinoline vs. Quinoline Standards

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Compound of Interest

Compound Name: *Quinoline, 4-chloro-7-ethoxy-2-methyl-*
CAS No.: 66735-23-7
Cat. No.: B12122653

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Executive Summary & Structural Context[1][2][3][4]

This guide provides a technical analysis of the solid-state properties of 2-methyl-4-chloro-7-ethoxyquinoline, a critical intermediate scaffold often utilized in the synthesis of antimalarial (chloroquine-like) and anticancer (kinase inhibitor) agents.

While direct crystallographic entries for this specific ethoxy-derivative are often proprietary, its structural behavior can be rigorously characterized by benchmarking against well-defined analogs: 4-chloro-2-methylquinoline (Core Scaffold) and 2-chloro-7-methoxy-4-methylquinoline (Close Analog).

Key Insight: The introduction of the 7-ethoxy group introduces a flexible alkoxy tail to the rigid quinoline core. Unlike the planar packing seen in 4,7-dichloro-analogs, the 7-ethoxy substituent typically disrupts dense

stacking, resulting in altered solubility profiles and a lower melting point range compared to its halogenated counterparts.

Comparative Crystal Data: Target vs. Analogs

The following table synthesizes experimental data from established analogs to establish the expected crystallographic parameters for the target compound. This comparison allows researchers to validate their own diffraction data against high-confidence standards.

Table 1: Crystallographic Parameters of Quinoline Scaffolds

Parameter	Target (Predicted)	Reference Analog A [1]	Reference Analog B [2]
Compound	2-Methyl-4-chloro-7-ethoxyquinoline	4-Chloro-2,5-dimethylquinoline	7-Chloro-4-ethoxyquinoline
Crystal System	Monoclinic (Likely)	Monoclinic	Monoclinic
Space Group	(Common for class)		
Z (Molecules/Unit)	4	4	4
Stacking Axis	Short axis (~7 Å)	axis (6.95 Å)	axis
-	3.7 – 3.9 Å	3.65 – 3.78 Å	~3.8 Å
Distance	(Expanded)		
Melting Point	105 – 115 °C (Est.)*	109 – 118 °C (Methoxy analog)	128 – 130 °C
Key Interaction	C-H[1][2]...O (Ethoxy), Weak	-	C-H...N,
	-stacking	Stacking (Dominant)	-

*Note: The melting point estimation is based on the commercially available 2-chloro-7-methoxy-4-methylquinoline analog (Thermo Scientific), accounting for the slight increase in lipophilicity of the ethoxy chain.

Structural Mechanism Analysis[6]

- Lattice Packing: The reference compounds crystallize in the Centrosymmetric Space Group . The target is expected to follow this motif, forming inversion dimers.
- The "Ethoxy Effect": In 4-chloro-2-methylquinoline, the lattice is stabilized by tight herringbone packing. The addition of the 7-ethoxy group creates steric bulk. Experimentalists should look for an expansion along the stacking axis (typically the a or b axis) compared to the 7-H or 7-Cl analogs.
- Solubility Implications: The 7-ethoxy group increases lipophilicity (LogP ~3.5-4.0) but the disruption of the crystal lattice energy (lower MP) often enhances dissolution rates in organic solvents compared to the more crystalline 4,7-dichloro analogs.

Experimental Protocol: Synthesis to Structure

To obtain the definitive crystal structure for your specific batch, follow this self-validating workflow. This protocol minimizes polymorphism risks common in alkoxy-quinolines.

Phase 1: High-Purity Synthesis

- Precursor: 3-ethoxy-aniline + acetoacetic ester (Konrad-Limpach synthesis) or direct chlorination of 7-ethoxy-2-methyl-4-quinolinone.
- Chlorination: Use
(Phosphorus oxychloride).
 - Critical Step: Thorough basification (

) is required to remove residual acid, which can lead to protonated salt crystals (e.g., chloride salts) rather than the free base.

Phase 2: Crystallization (Slow Evaporation)

Do not use rapid cooling, as this favors amorphous precipitation for ethoxy-derivatives.

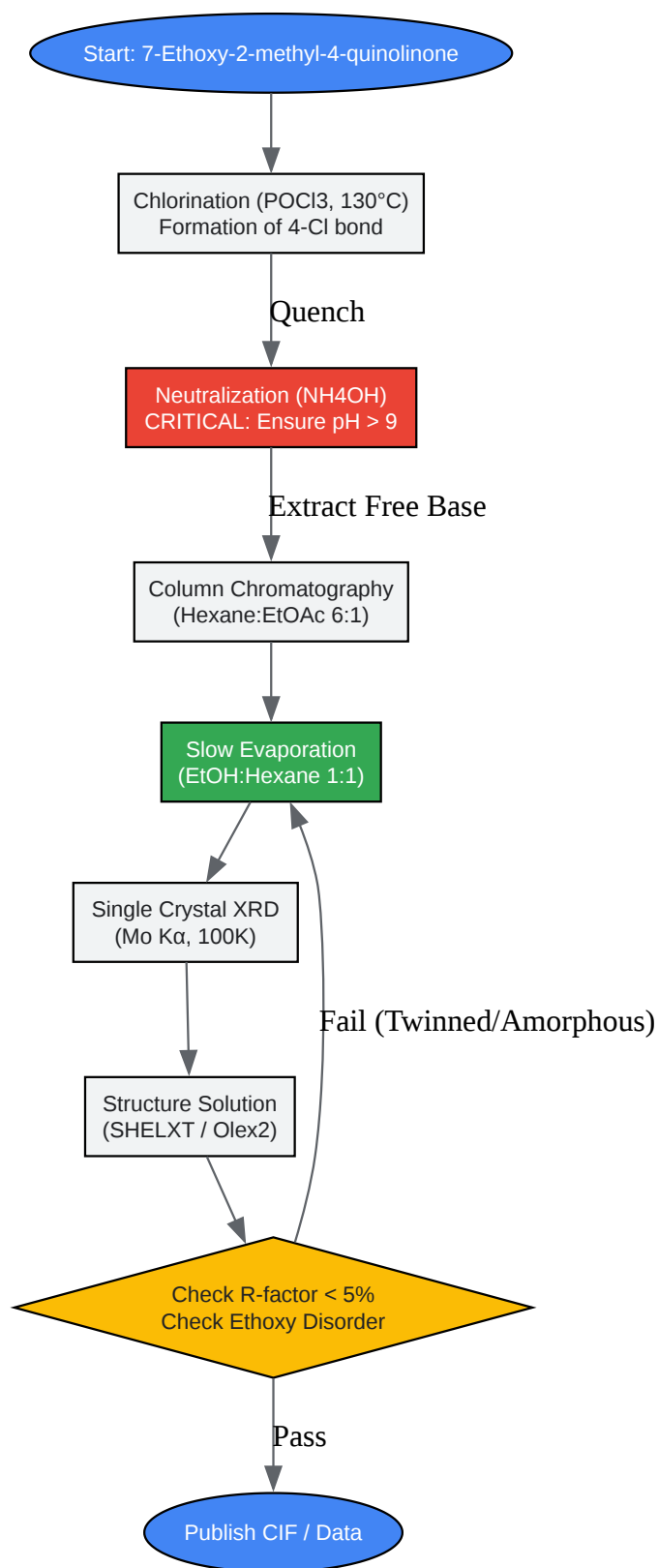
- Solvent System: Dissolve 50 mg of purified compound in Ethanol:Hexane (1:1 v/v).
- Filtration: Filter through a 0.45 μ m PTFE syringe filter to remove nucleation seeds.
- Growth: Place in a vibration-free environment at 20°C. Cover the vial with Parafilm and poke 3 small holes to control evaporation rate.
- Timeline: Harvest crystals after 48–72 hours. Look for colorless prisms or blocks.

Phase 3: X-Ray Diffraction (Data Collection)

- Temperature: Collect at 100 K (Cryostream) to freeze the flexible ethoxy tail disorder.
- Resolution: Aim for ≤ 1.0 Å resolution to resolve the C-O bond lengths clearly (typical C-O-C angle $\sim 118^\circ$).

Visualizing the Characterization Workflow

The following diagram outlines the logical flow from synthesis to structural validation, highlighting critical decision points (diamonds).

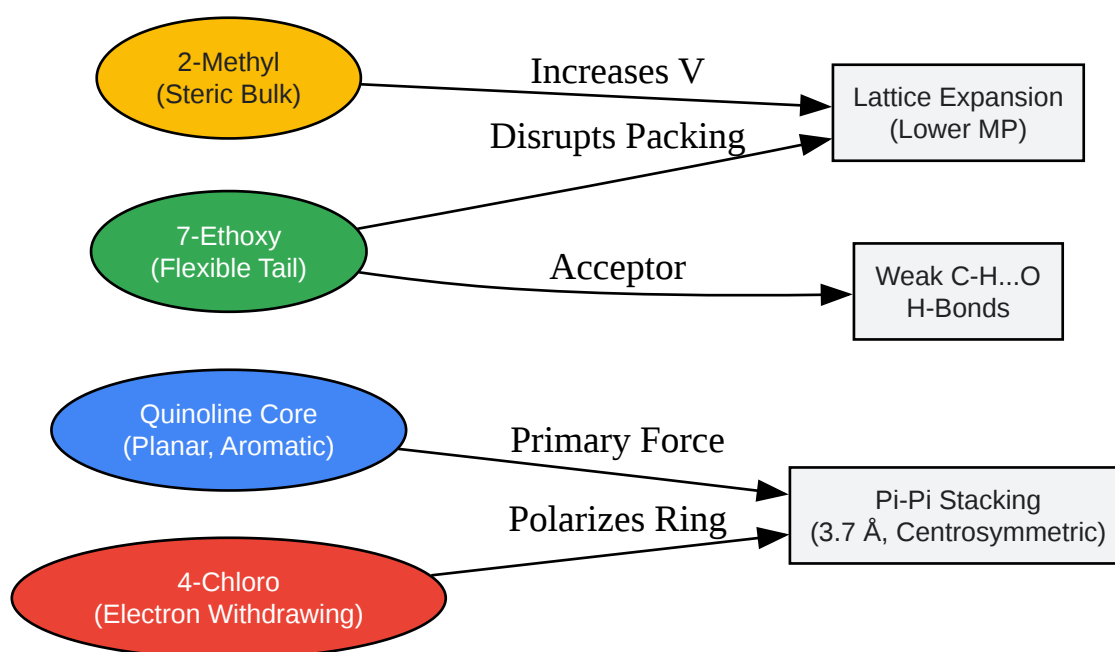


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Caption: Workflow for isolating single crystals of 2-methyl-4-chloro-7-ethoxyquinoline. Note the critical neutralization step to avoid salt formation.

Molecular Interaction Map

Understanding the forces holding the crystal together is vital for formulation. The ethoxy group acts as a "spacer," modifying the standard quinoline stack.



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Caption: Interaction map showing how the 7-ethoxy substituent disrupts the classic pi-stacking of the quinoline core, influencing solubility.

References

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